

# Solubility of 1,1-Difluoroethane in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 1,1-Difluoroethane

Cat. No.: B1215649

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,1-Difluoroethane** (HFC-152a) in various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and other fields where HFC-152a is used as a propellant, refrigerant, or solvent. This document compiles available quantitative data, details common experimental methodologies for determining gas solubility, and presents a logical workflow for solvent selection.

## Overview of 1,1-Difluoroethane Solubility

**1,1-Difluoroethane** (HFC-152a) is a colorless, flammable gas with the chemical formula  $C_2H_4F_2$ . While it has limited solubility in water, it is generally characterized as being soluble in a wide range of organic solvents, including alcohols, ethers, ketones, and hydrocarbons.<sup>[1][2]</sup> Its solubility is a critical parameter for its application in aerosol formulations, as a foaming agent, and in various chemical processes.<sup>[2]</sup> The principle of "like dissolves like" is a key determinant of its behavior; its moderate polarity allows for miscibility with many common organic liquids.<sup>[3]</sup> <sup>[4]</sup>

## Quantitative Solubility Data

Quantitative solubility data for HFC-152a in common organic solvents is not extensively tabulated in publicly available literature. However, specific studies on its vapor-liquid equilibrium

(VLE) and solubility in select solvents provide valuable insights. The following tables summarize key quantitative data found in the literature.

Table 1: Vapor-Liquid Equilibrium Data for **1,1-Difluoroethane** (HFC-152a) in N,N-Dimethylformamide (DMF)[\[5\]](#)

Temperature (K)	Pressure (MPa)	Mole Fraction of HFC-152a in Liquid Phase ( $x_1$ )
293.15	0.138	0.101
293.15	0.231	0.184
293.15	0.354	0.320
293.15	0.443	0.463
293.15	0.501	0.612
313.15	0.241	0.104
313.15	0.408	0.199
313.15	0.627	0.347
313.15	0.784	0.505
313.15	0.889	0.669
333.15	0.404	0.109
333.15	0.681	0.209
333.15	1.033	0.362
333.15	1.288	0.521
333.15	1.472	0.688

Table 2: Henry's Law Constants for **1,1-Difluoroethane** (HFC-152a) in a Pentaerythritol Tetrapentanoate Ester[\[1\]](#)

Temperature (K)	Henry's Law Constant (MPa)
303.15	0.56
333.15	1.11
363.15	1.95

Note: Lower Henry's Law Constant values indicate higher solubility.

Table 3: Qualitative Solubility of **1,1-Difluoroethane** in Various Organic Solvents

Solvent Class	Specific Solvents Mentioned	Solubility Description	Reference
Alcohols	Ethanol	Soluble / Good Miscibility	[6][7]
Ethers	Dimethyl Ether	Soluble	[6]
Ketones	Acetone	Miscible	[4]
Amides	N,N-Dimethylformamide (DMF)	Good Solubility	[5]
Esters	Pentaerythritol Tetrapentanoate	Good Solubility	[1]
Hydrocarbons	Petroleum Solvents, Propane, n-Butane	Miscible / Soluble	[4][8][9]

## Experimental Protocols for Solubility Measurement

The determination of gas solubility in liquids can be performed using several established experimental techniques. The choice of method often depends on the desired accuracy, the properties of the gas and solvent, and the temperature and pressure range of interest. Common methods include static, volumetric, and circulation techniques.

### Isochoric (Static) Method

This method is frequently used to determine the solubility of gases in liquids by measuring pressure changes in a system of known volume.[10]

Methodology:

- Apparatus Preparation: A precisely known volume of the degassed organic solvent is introduced into a thermostatically controlled equilibrium cell of a known total volume.
- Evacuation: The vapor space above the liquid in the cell is evacuated to remove any residual air or other gases.
- Gas Introduction: A known amount of **1,1-Difluoroethane** gas is introduced into the equilibrium cell from a calibrated charging cylinder. The initial pressure is recorded.
- Equilibration: The mixture is agitated (e.g., with a magnetic stirrer) within the temperature-controlled bath until the pressure inside the cell stabilizes, indicating that equilibrium between the gas and liquid phases has been reached.
- Data Acquisition: The final equilibrium pressure, temperature, and the initial amounts of gas and liquid are recorded.
- Calculation: The amount of gas absorbed by the liquid is calculated from the pressure drop, the known volumes of the gas and liquid phases, and the P-V-T properties of the gas (often determined using an equation of state). The solubility can then be expressed in terms of mole fraction or other units.

## Circulation-Type Apparatus

This method is used for measuring vapor-liquid equilibria, where both the vapor and liquid phases are continuously circulated to ensure equilibrium is reached efficiently.[11]

Methodology:

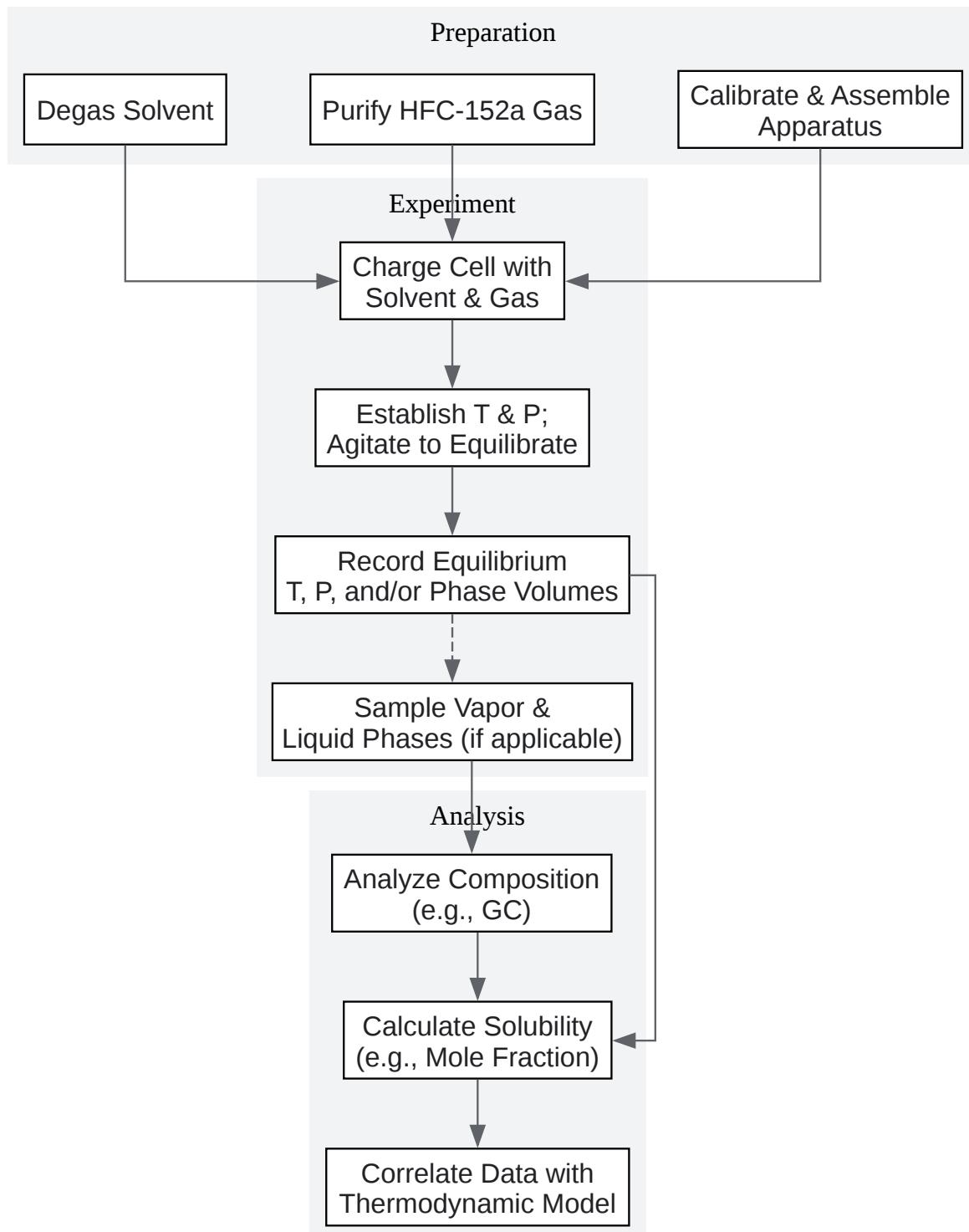
- Apparatus Setup: The apparatus consists of an equilibrium cell, a circulation pump for both the vapor and liquid phases, and sampling ports for both phases. The entire system is placed within a thermostat.
- Charging: The system is charged with the organic solvent and **1,1-Difluoroethane**.

- Circulation and Equilibration: The vapor and liquid phases are continuously circulated through the equilibrium cell until the temperature, pressure, and phase compositions remain constant.
- Sampling: Once equilibrium is established, samples of the liquid and vapor phases are carefully withdrawn through the sampling ports.
- Composition Analysis: The composition of each phase is typically determined using gas chromatography (GC).
- Data Correlation: The experimental temperature, pressure, and composition data are then correlated using thermodynamic models such as the Peng-Robinson equation of state.[\[11\]](#)

## Visualization of Experimental and Logical Workflows

### General Experimental Workflow for Gas Solubility Measurement

The following diagram illustrates a generalized workflow for experimentally determining the solubility of a gas like **1,1-Difluoroethane** in an organic solvent.

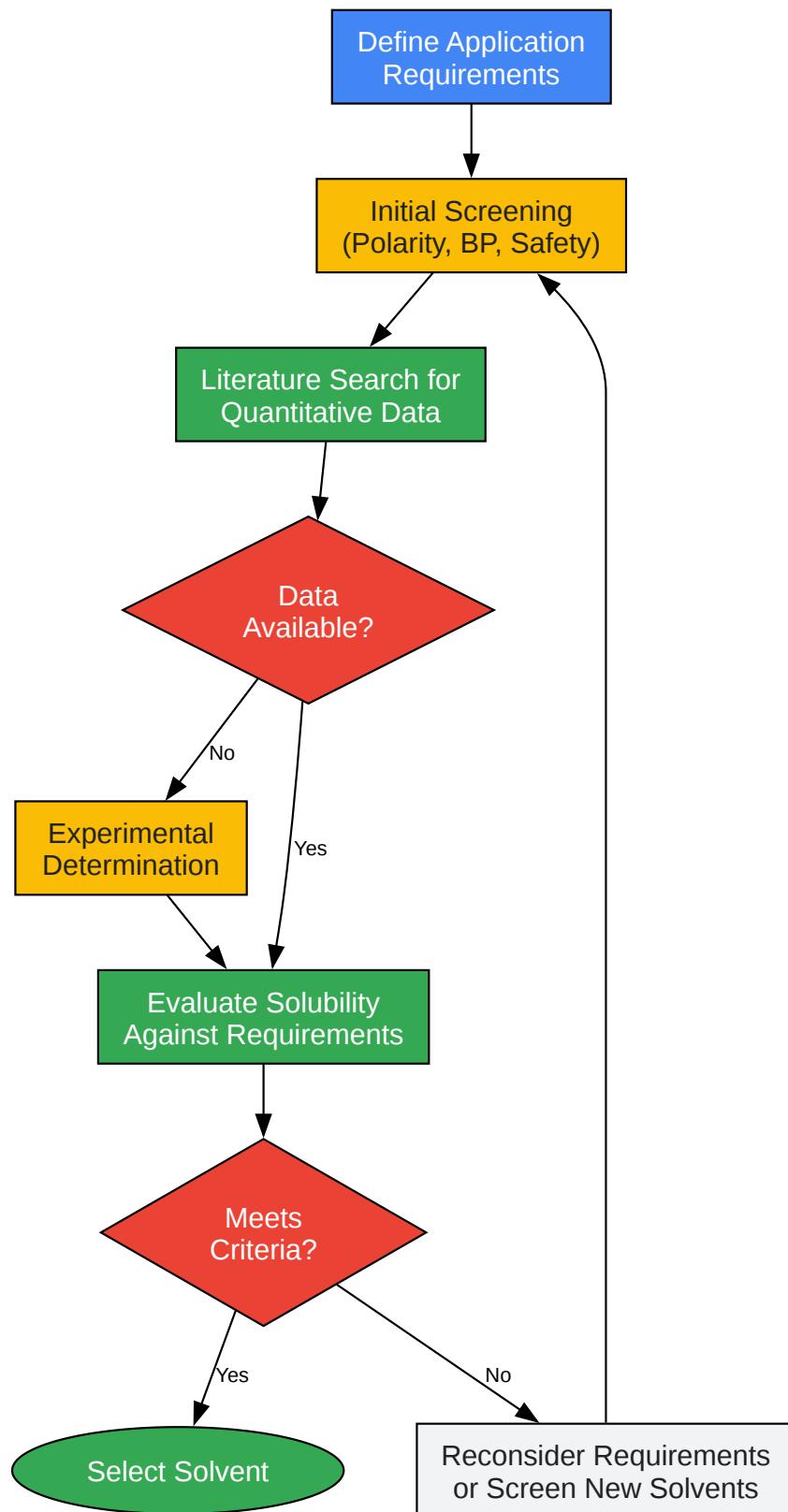


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General workflow for gas solubility measurement.

## Logical Workflow for Solvent Selection

This diagram outlines a logical process for selecting an appropriate organic solvent for an application involving **1,1-Difluoroethane**, based on solubility requirements.



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Logical workflow for solvent selection.

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